

CAS number and molecular weight of 4-(3,4-dimethoxyphenyl)benzoic acid

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Compound of Interest

Compound Name: 4-(3,4-dimethoxyphenyl)benzoic Acid

Cat. No.: B1349935

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An In-depth Technical Guide to 4-(3,4-dimethoxyphenyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(3,4-dimethoxyphenyl)benzoic acid**, a biphenyl compound with potential applications in pharmaceutical research and development. This document outlines its chemical properties, a detailed experimental protocol for its synthesis, and explores its potential biological activities and associated signaling pathways based on structurally related molecules.

Core Compound Information

CAS Number: 122294-10-4 Molecular Formula: C₁₅H₁₄O₄ Molecular Weight: 258.27 g/mol

Physicochemical and Bioactivity Data

The following table summarizes key quantitative data for **4-(3,4-dimethoxyphenyl)benzoic acid** and structurally similar compounds. Data for the target compound is limited; therefore, values from related benzoic acid derivatives are provided for estimation and comparative purposes.

Property	Value	Compound
Molecular Weight	258.27 g/mol	4-(3,4-dimethoxyphenyl)benzoic acid
Melting Point	~182 °C	Based on 3,4-Dimethoxybenzoic acid[1]
pKa	~4.46	Based on 4-Methoxybenzoic acid[2]
Water Solubility	Low	Estimated based on 4-Methoxybenzoic acid (0.3 g/L at 20°C)[3][4]
Solubility in Organic Solvents	Soluble	Soluble in alcohols, ethers, and chloroform, based on 4-Methoxybenzoic acid[3][5]

Synthesis via Suzuki-Miyaura Coupling

The synthesis of **4-(3,4-dimethoxyphenyl)benzoic acid** can be effectively achieved through a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This method facilitates the formation of a carbon-carbon bond between an aryl halide and an organoboron compound.

Experimental Protocol

Reaction: Coupling of 4-bromobenzoic acid with 3,4-dimethoxyphenylboronic acid.

Materials:

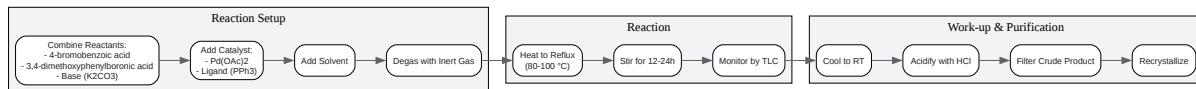
- 4-bromobenzoic acid
- 3,4-dimethoxyphenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3) or other suitable phosphine ligand
- Potassium carbonate (K_2CO_3) or another suitable base

- Solvent: 1,4-Dioxane/Water or Toluene/Ethanol/Water mixture
- Inert gas (Argon or Nitrogen)

Procedure:

- Reaction Setup: In a round-bottom flask, combine 4-bromobenzoic acid (1.0 eq), 3,4-dimethoxyphenylboronic acid (1.2 eq), and the base (e.g., K_2CO_3 , 2.0 eq).
- Catalyst Addition: Add the palladium catalyst (e.g., $Pd(OAc)_2$, 0.02 eq) and the ligand (e.g., PPh_3 , 0.08 eq).
- Solvent Addition: Add the solvent mixture to the flask.
- Degassing: Purge the reaction mixture with an inert gas for 15-20 minutes to remove oxygen.
- Reaction: Heat the mixture to reflux (typically 80-100 °C) and stir for 12-24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Acidify the aqueous layer with HCl to precipitate the product.
- Purification: Filter the crude product and wash with water. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Experimental Workflow Diagram



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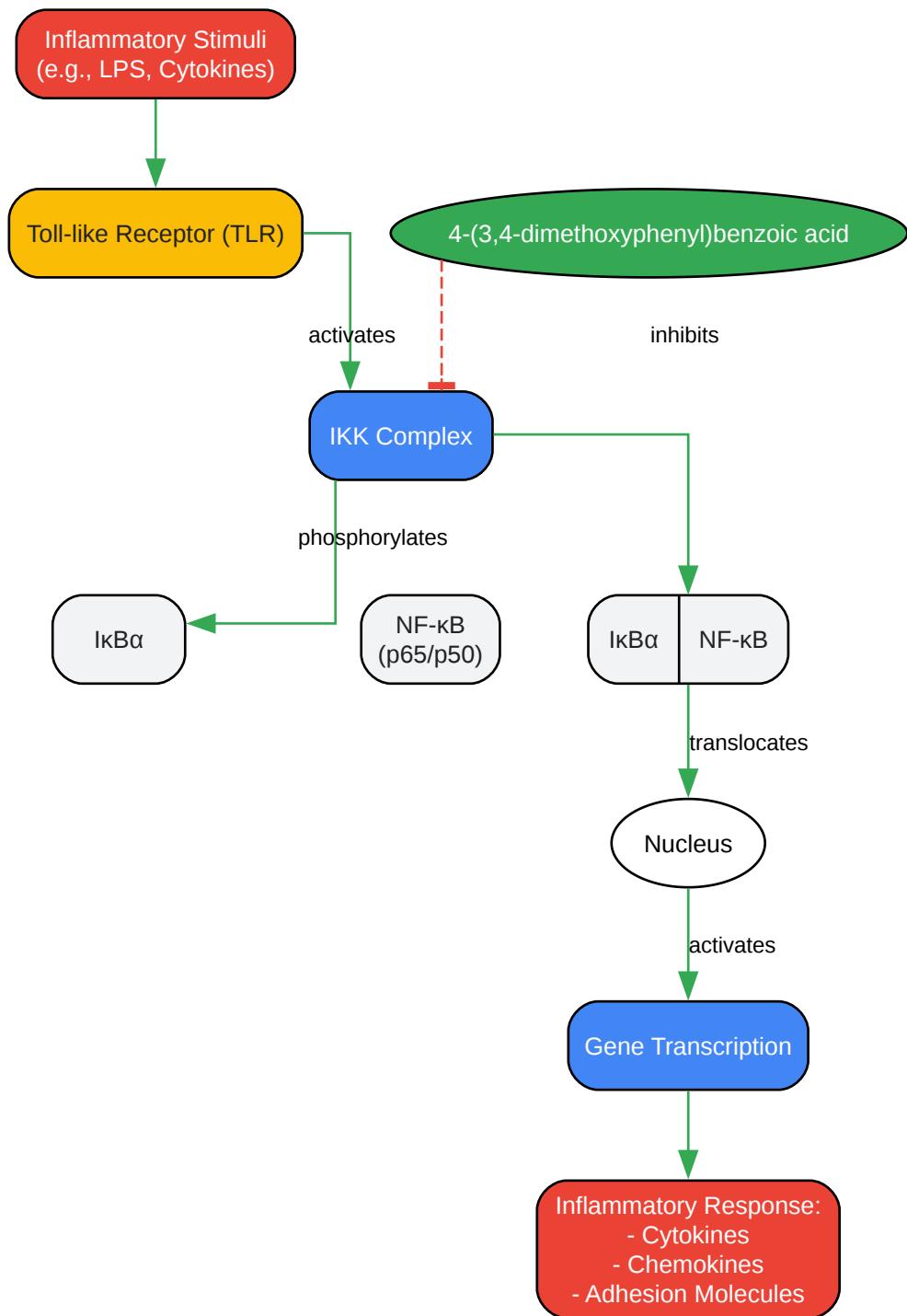
Caption: Workflow for the synthesis of **4-(3,4-dimethoxyphenyl)benzoic acid** via Suzuki-Miyaura coupling.

Potential Biological Activity and Signaling Pathways

While direct experimental evidence for the biological activity of **4-(3,4-dimethoxyphenyl)benzoic acid** is limited, its structural similarity to other naturally occurring phenolic acids suggests potential therapeutic properties, including antioxidant, anti-inflammatory, and anticancer effects.

Hypothetical Signaling Pathway: Anti-inflammatory Action

Many benzoic acid derivatives exert their anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. A plausible mechanism for **4-(3,4-dimethoxyphenyl)benzoic acid** could involve the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.

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Caption: Hypothetical inhibition of the NF-κB signaling pathway by **4-(3,4-dimethoxyphenyl)benzoic acid**.

This guide provides a foundational understanding of **4-(3,4-dimethoxyphenyl)benzoic acid** for research and development purposes. Further experimental validation is necessary to confirm the proposed properties and mechanisms of action.

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